

# Technical Support Center: (6-Chloro-4-methylpyridin-2-YL)methanamine

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## Compound of Interest

Compound Name: (6-Chloro-4-methylpyridin-2-YL)methanamine

CAS No.: 1256806-98-0

Cat. No.: B1430177

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Welcome to the technical support guide for **(6-Chloro-4-methylpyridin-2-YL)methanamine** (CAS No. 1256806-98-0). This resource is designed for researchers, scientists, and drug development professionals to ensure safe and effective handling and storage of this compound. Given the limited availability of a specific Safety Data Sheet (SDS) for this molecule, this guide synthesizes information from supplier recommendations and data from structurally similar aminopyridine derivatives to provide the most reliable protocols.

## Section 1: Frequently Asked Questions (FAQs)

This section addresses common questions regarding the day-to-day handling and storage of **(6-Chloro-4-methylpyridin-2-YL)methanamine**.

Q1: What are the recommended long-term storage conditions for this compound?

A1: For optimal stability, **(6-Chloro-4-methylpyridin-2-YL)methanamine** should be stored in a refrigerator at 2-8°C.<sup>[1]</sup> It is crucial to keep the container tightly sealed and in a dry environment to prevent degradation.

Q2: What personal protective equipment (PPE) should I wear when handling this compound?

A2: Based on data for analogous compounds, you should always wear standard PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.[2][3][4] Work should be conducted in a well-ventilated area or a chemical fume hood to avoid inhalation of any dust or vapors.[5]

Q3: Is this compound sensitive to air or light?

A3: While specific data for this compound is unavailable, some related chloro-aminopyridine compounds are noted to be air or light-sensitive.[6] As a precautionary measure, it is best to store it in a tightly sealed, opaque container and minimize its exposure to the atmosphere.

Q4: What are the known incompatibilities for this class of compounds?

A4: **(6-Chloro-4-methylpyridin-2-yl)methanamine** is expected to be incompatible with strong oxidizing agents.[4][6] Contact with such materials could lead to a vigorous and potentially hazardous reaction. It is also advisable to avoid strong acids and acid chlorides.[4]

Q5: What should I do in case of accidental skin or eye contact?

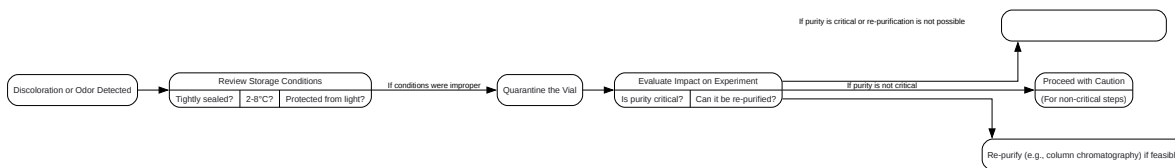
A5: For skin contact, immediately wash the affected area with plenty of soap and water.[7] For eye contact, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do.[7] In both instances, seek medical attention if irritation persists.[7]

## Section 2: Troubleshooting Guide

This section provides solutions to potential issues you may encounter during your experiments.

### Issue 1: Compound appears discolored or has an unusual odor.

- Potential Cause: This could indicate degradation due to improper storage, such as exposure to moisture, air, or light.
- Troubleshooting Workflow:



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Caption: Troubleshooting workflow for compound degradation.

## Issue 2: Poor solubility in a chosen solvent.

- Potential Cause: Aminopyridine derivatives can have variable solubility. The chosen solvent may not be appropriate.
- Solution: While specific solubility data is not widely available, related compounds are often soluble in organic solvents. Consider testing solubility in a small amount of the compound with solvents like DMSO, DMF, or methanol. Gentle warming or sonication can aid dissolution, but be mindful of potential degradation with heat-sensitive compounds.

## Issue 3: Accidental Spill.

- Potential Cause: Mishandling of the solid or a solution.
- Spill Response Protocol:
  - Evacuate and Ventilate: Ensure the immediate area is clear of personnel and increase ventilation.[5]
  - Wear Appropriate PPE: Don full PPE, including respiratory protection if the spill generates dust.[4]

- **Contain the Spill:** For a solid spill, carefully sweep or vacuum the material, avoiding dust generation. Place it into a suitable, labeled container for disposal.[5] For a liquid spill, absorb it with an inert material like vermiculite or sand.
- **Decontaminate:** Clean the spill area thoroughly with soap and water.
- **Dispose of Waste:** All contaminated materials should be disposed of as hazardous waste according to your institution's guidelines.[7]

## Section 3: Key Experimental Protocols

### Protocol 1: Preparation of a Stock Solution

- **Pre-Experiment Checklist:**
  - Confirm the required concentration and volume.
  - Ensure the chosen solvent is compatible and will not react with the compound.
  - Have the appropriate PPE and a calibrated balance ready.
- **Step-by-Step Procedure:**
  1. Allow the container of **(6-Chloro-4-methylpyridin-2-YL)methanamine** to equilibrate to room temperature before opening to prevent condensation of moisture.
  2. In a chemical fume hood, weigh the desired amount of the solid into a tared vial.
  3. Add the calculated volume of the desired solvent (e.g., DMSO) to the vial.
  4. Cap the vial tightly and vortex or sonicate until the solid is completely dissolved.
  5. If not for immediate use, store the stock solution at -20°C or -80°C, protected from light.

## Section 4: Physicochemical and Safety Data Summary

The following table summarizes known properties and safety information, drawing from data on the specific compound and its close structural analogs.

Property	Value/Information	Source
CAS Number	1256806-98-0	BLDpharm
Molecular Formula	C <sub>7</sub> H <sub>9</sub> ClN <sub>2</sub>	BLDpharm
Molecular Weight	156.61 g/mol	BLDpharm
Appearance	Likely a solid (based on analogs)	N/A
Storage Temperature	2-8°C (Refrigerated)	[1]
Hazard Statements (based on analogs)	Causes skin and serious eye irritation. May cause respiratory irritation.	[6][7][8]
Precautionary Statements (based on analogs)	Wear protective gloves/clothing/eye protection. Use in a well-ventilated area. Wash hands thoroughly after handling.	[6][7]
Incompatibilities	Strong oxidizing agents, strong acids.	[4][6]

## Section 5: Logical Relationships in Handling

The following diagram illustrates the key decision points for the safe handling and use of **(6-Chloro-4-methylpyridin-2-yl)methanamine** in a laboratory setting.

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## Sources

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